

# 9,10-Dibromophenanthrene chemical structure and IUPAC name

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## Compound of Interest

Compound Name: 9,10-Dibromophenanthrene

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## An In-depth Technical Guide to 9,10-Dibromophenanthrene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and structural characteristics of **9,10-Dibromophenanthrene**. The information is curated for professionals in research and development who require detailed data and experimental protocols.

## Chemical Structure and Identification

IUPAC Name: **9,10-dibromophenanthrene**<sup>[1]</sup><sup>[2]</sup>

The structure of **9,10-Dibromophenanthrene** is characterized by a phenanthrene core with bromine atoms substituted at the 9 and 10 positions. This arrangement results in a nearly planar molecule.<sup>[3]</sup>

Chemical Identifiers:

Identifier	Value
CAS Number	15810-15-8[1][2]
Molecular Formula	C <sub>14</sub> H <sub>8</sub> Br <sub>2</sub> [1][2]
InChI	InChI=1S/C14H8Br2/c15-13-11-7-3-1-5-9(11)10-6-2-4-8-12(10)14(13)16/h1-8H[4]
InChIKey	WZVDACBKJRRYBN-UHFFFAOYSA-N[4]
Canonical SMILES	C1=CC=C2C(=C1)C3=CC=CC=C3C(=C2Br)Br[4]

## Physicochemical Properties

A summary of the key physical and chemical properties of **9,10-Dibromophenanthrene** is presented below.

Property	Value	Source
Molecular Weight	336.02 g/mol [1][2][5]	PubChem, ChemicalBook
Melting Point	179-180 °C (recrystallized from heptane)	ChemicalBook[5]
Boiling Point (Predicted)	441.1 ± 18.0 °C	ChemicalBook[5]
Density (Predicted)	1.768 ± 0.06 g/cm <sup>3</sup> (at 20 °C and 760 Torr)	ChemicalBook[5]
Appearance	Pale yellow solid	PMC[3]
XLogP3	5.8	PubChem[2]

## Experimental Protocols

### Synthesis of 9,10-Dibromophenanthrene

A common and effective method for the synthesis of **9,10-Dibromophenanthrene** involves the treatment of 2,2'-bis(dibromomethyl)biphenyl with potassium t-butoxide.[3]

## Materials and Reagents:

- 2,2'-Bis(dibromomethyl)biphenyl
- Potassium t-butoxide
- N,N-Dimethylformamide (DMF), anhydrous
- 6 M Hydrochloric acid (HCl)
- Toluene
- Brine (saturated aqueous sodium chloride)
- Sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), anhydrous
- Methanol (MeOH)
- Water
- Silica gel for column chromatography
- Hexane
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )

## Procedure:

- Reaction Setup: In a suitable reaction vessel, dissolve 2,2'-bis(dibromomethyl)biphenyl (0.60 mmol, 300 mg) in anhydrous N,N-dimethylformamide (6 mL).[\[3\]](#)
- Reagent Addition: Cool the solution to 0 °C using an ice bath. To this cooled solution, add potassium t-butoxide (9.05 mmol, 1.00 g).[\[3\]](#)
- Reaction: Stir the reaction mixture at 0 °C for 30 minutes.[\[3\]](#)
- Quenching: Quench the reaction by the slow addition of 6 M HCl.[\[3\]](#)
- Extraction: Extract the resulting solid with toluene. Wash the organic layer with brine.[\[3\]](#)

- Drying: Dry the organic layer over anhydrous  $\text{Na}_2\text{SO}_4$ .<sup>[3]</sup>
- Solvent Removal: Remove the solvent by evaporation under reduced pressure.<sup>[3]</sup>
- Purification: Purify the crude product by column chromatography on silica gel, using a mixture of hexane and dichloromethane as the eluent. This yields **9,10-Dibromophenanthrene** as a pale yellow solid (79% yield, 161 mg).<sup>[3]</sup>

#### Characterization Data:

- $^1\text{H}$  NMR (500 MHz,  $\text{CDCl}_3$ ):  $\delta$  = 8.63 (dd,  $J$  = 8.2, 1.4 Hz, 2H), 8.47 (dd,  $J$  = 8.1, 1.5 Hz, 2H), 7.70 (ddd,  $J$  = 8.2, 7.0, 1.5 Hz, 2H), 7.66 (ddd,  $J$  = 8.1, 7.0, 1.4 Hz, 2H).<sup>[1]</sup>
- $^{13}\text{C}$  NMR (126 MHz,  $\text{CDCl}_3$ ):  $\delta$  = 131.27, 130.36, 129.68, 128.18, 127.76, 126.24, 122.84 ppm.<sup>[1]</sup>
- HR-MS (APCI+ FT-ICR):  $m/z$  calculated for  $[\text{C}_{14}\text{H}_9^{79}\text{Br}_2]^+$ : 334.90655, found: 334.90806  $[\text{M}+\text{H}]^+$ .<sup>[1]</sup>

## Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **9,10-Dibromophenanthrene**.



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Caption: Synthesis workflow for **9,10-Dibromophenanthrene**.

## Applications in Synthesis

**9,10-Dibromophenanthrene** is a valuable starting material for the synthesis of more complex functionalized  $\pi$ -conjugated molecules.<sup>[3]</sup> Its bromine substituents can be readily displaced or utilized in cross-coupling reactions to extend the aromatic system, making it a key intermediate

in the development of materials for organic electronics, such as Organic Light-Emitting Diodes (OLEDs).

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